

Commercial Availability of 5-Bromo-2-methylpyridine N-oxide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromo-2-methylpyridine N-oxide

Cat. No.: B189596

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, physicochemical properties, and synthetic methodologies related to **5-Bromo-2-methylpyridine N-oxide**. This compound is a valuable intermediate in various chemical syntheses, particularly in the pharmaceutical and agrochemical industries.

Physicochemical Properties

5-Bromo-2-methylpyridine N-oxide is a heterocyclic organic compound with the molecular formula C_6H_6BrNO .^[1] It is characterized by a pyridine ring substituted with a bromine atom at the fifth position, a methyl group at the second position, and an N-oxide functional group.^[1] The N-oxide group enhances the reactivity of the pyridine ring towards both electrophilic and nucleophilic reagents compared to the parent pyridine molecule.^[2]

Property	Value	Reference
CAS Number	31181-64-3	[1][3]
Molecular Formula	C ₆ H ₆ BrNO	[1][3]
Molecular Weight	188.02 g/mol	[1][3]
Appearance	Primrose yellow solid	[3]
Purity	≥ 98%	[3]
MDL Number	MFCD00234172	[3]
PubChem ID	817164	[3]
Storage Conditions	0-8°C	[3]

Commercial Suppliers

5-Bromo-2-methylpyridine N-oxide is available from various chemical suppliers. The table below lists some of the companies that offer this compound. Researchers are advised to visit the suppliers' websites for the most current information on availability, purity, and pricing.

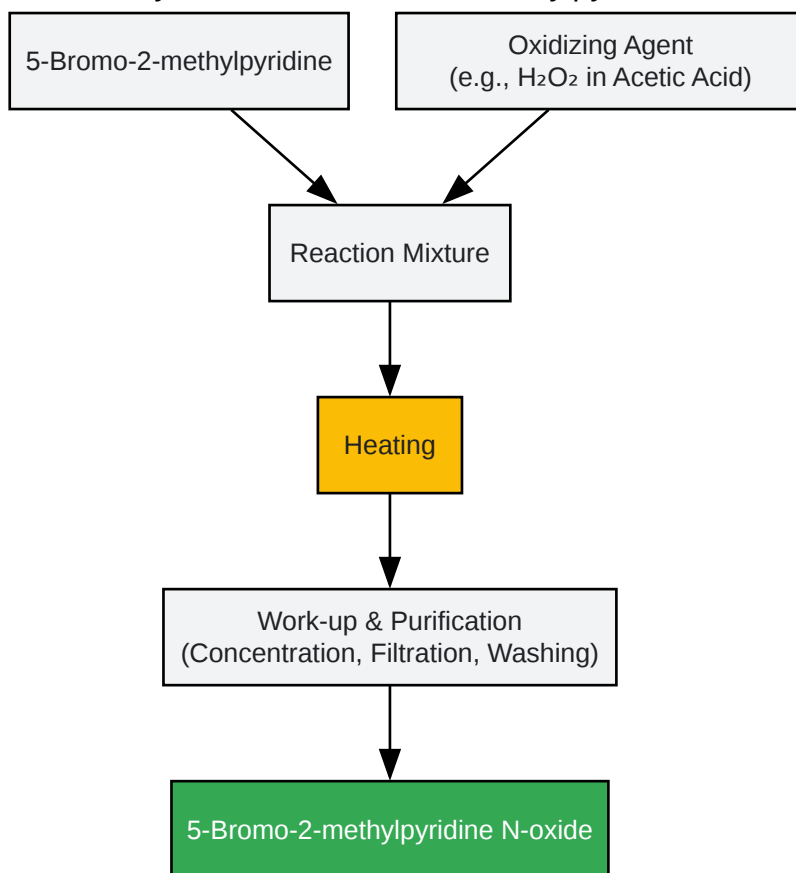
Supplier	Catalog Number	Purity
Chem-Impex	-	≥ 98%
Smolecule	S669108	-
BLD Pharm	31181-64-3	-
TCI America	B2572	>98.0%
Benchchem	31181-64-3	-

Synthesis and Experimental Protocols

The synthesis of **5-Bromo-2-methylpyridine N-oxide** typically involves the oxidation of the corresponding 5-bromo-2-methylpyridine.

General Synthesis Workflow

General Synthesis of 5-Bromo-2-methylpyridine N-oxide



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **5-Bromo-2-methylpyridine N-oxide**.

Experimental Protocol: Synthesis of 5-Bromo-2-methylpyridine N-oxide

A documented method for the preparation of the title compound involves the following steps^[4]:

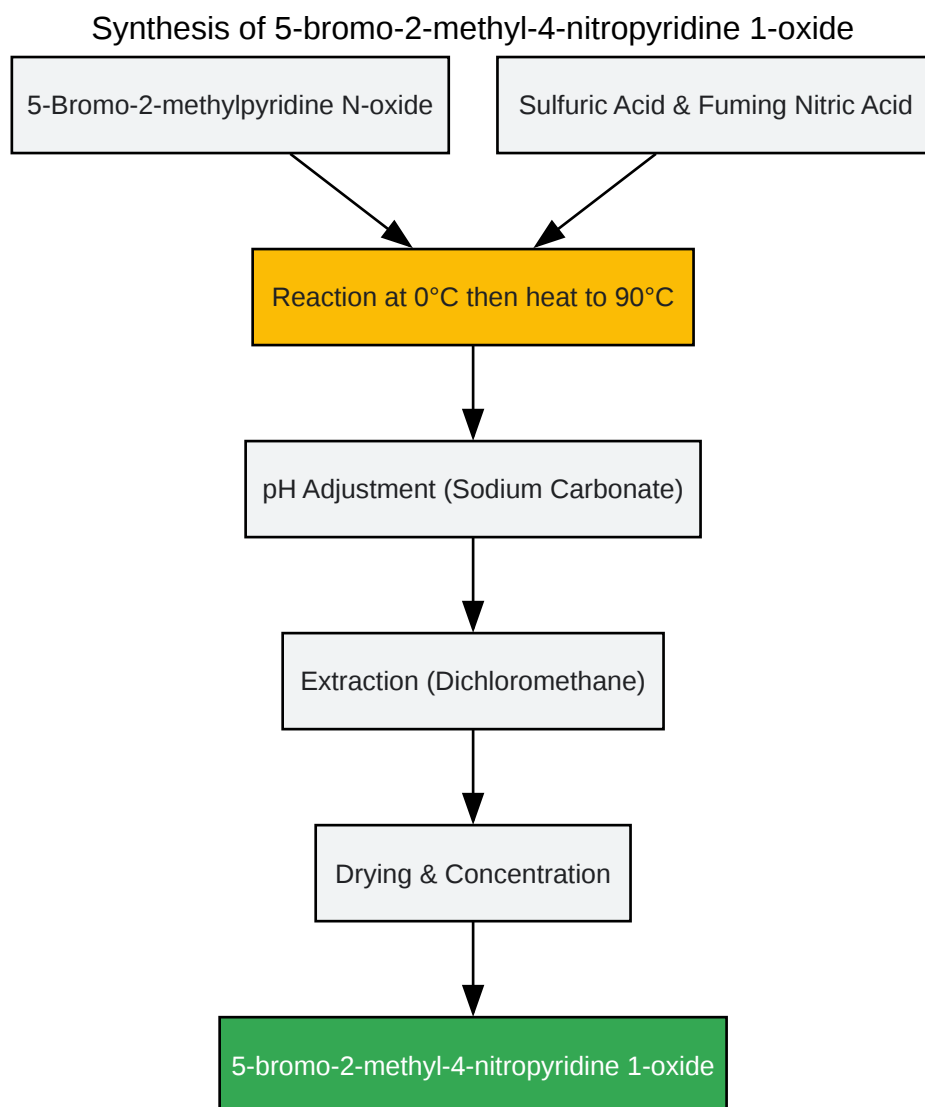
- Suspend 5-bromo-2-methylpyridine (80 g, 462 mmol) in glacial acetic acid (300 ml).
- Add aqueous hydrogen peroxide (35%).
- Heat the mixture in a water bath at 343-353 K.

- After 3 hours, add an additional portion of hydrogen peroxide solution (35 ml).
- Maintain the mixture at the same temperature for an additional 9 hours.
- Concentrate the mixture to approximately 100 ml.
- Dilute with water (100 ml) and then concentrate again in a vacuum.
- Upon cooling to room temperature, a precipitate will form.
- Collect the precipitate by filtration and wash it with cold ethanol (2 x 50 ml) to yield the product.

Modern approaches utilizing microreactor technology have also been reported for the synthesis of pyridine N-oxides, offering improved safety and efficiency.^[1]

Downstream Reaction: Synthesis of 5-bromo-2-methyl-4-nitropyridine 1-oxide

5-Bromo-2-methylpyridine N-oxide can be used as a starting material for further chemical transformations. One such example is its nitration to form 5-bromo-2-methyl-4-nitropyridine 1-oxide.^[5]

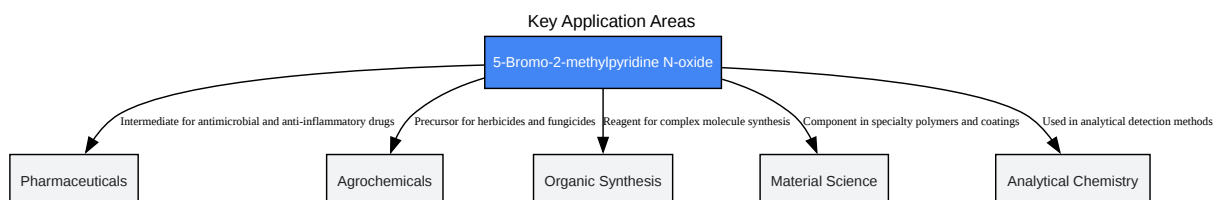


[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of a downstream product.

Applications in Research and Development

5-Bromo-2-methylpyridine N-oxide is a versatile intermediate with applications in several areas of chemical research and industry.



[Click to download full resolution via product page](#)

Caption: Overview of the primary applications of **5-Bromo-2-methylpyridine N-oxide**.

- **Pharmaceutical Synthesis:** This compound serves as a crucial intermediate in the synthesis of various pharmaceutical agents, with notable applications in the development of antimicrobial and anti-inflammatory drugs.[3] Its structural features are also relevant for medicinal chemistry explorations.[1]
- **Agrochemicals:** It is utilized in the formulation of agricultural chemicals, including herbicides and fungicides.[3]
- **Organic Synthesis:** As a versatile reagent, it is employed in the construction of complex organic molecules through reactions like cross-coupling and substitutions.[1] The N-oxide functionality allows for regioselective substitutions on the pyridine ring.[2]
- **Material Science:** The unique properties of this compound are leveraged in the production of specialty materials such as polymers and coatings.[3]
- **Analytical Chemistry:** It finds use in the development of analytical methods for the detection and quantification of various substances.[3]

Safety and Handling

Specific safety and hazard data for **5-Bromo-2-methylpyridine N-oxide** is limited.[1]

Therefore, it should be handled with caution, assuming potential hazards common to halogenated and aromatic heterocyclic compounds.[1] This includes potential irritation to the skin, eyes, and respiratory tract, as well as potential toxicity upon ingestion.[1] It is imperative

to consult the Safety Data Sheet (SDS) from the supplier before handling this compound in a laboratory setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 5-Bromo-2-methylpyridine N-oxide | 31181-64-3 [smolecule.com]
- 2. 5-Bromo-2-methylpyridine N-oxide | 31181-64-3 | Benchchem [benchchem.com]
- 3. chemimpex.com [chemimpex.com]
- 4. researchgate.net [researchgate.net]
- 5. PYRIDINE, 5-BROMO-2-METHYL-4-NITRO-, 1-OXIDE synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Commercial Availability of 5-Bromo-2-methylpyridine N-oxide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b189596#commercial-availability-of-5-bromo-2-methylpyridine-n-oxide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com